

Spectroscopic and Methodological Profile of Cinnamtannin D2: A Technical Guide

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Compound of Interest

Compound Name: Cinnamtannin D2

CAS No.: 97233-47-1

Cat. No.: B12089259

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cinnamtannin D2 is a naturally occurring A-type proanthocyanidin tetramer found in plants of the *Cinnamomum* genus, such as *Cinnamomum sieboldii* and *Cinnamomum burmannii*[1]. Proanthocyanidins are a class of polyphenolic compounds known for a wide range of biological activities. This technical guide provides a summary of the available spectroscopic data for **Cinnamtannin D2**, including its mass spectrometry characteristics. Due to the absence of a complete, publicly available set of assigned ^1H and ^{13}C NMR data for **Cinnamtannin D2**, this guide presents representative data based on its constituent units and closely related proanthocyanidins. Furthermore, it outlines typical experimental protocols for the isolation and characterization of such compounds and proposes a conceptual signaling pathway based on the known biological activities of related cinnamtannins.

Chemical Structure and Properties

- IUPAC Name: (1R,5R,6R,7S,13R,21R)-5,13-bis(3,4-dihydroxyphenyl)-7-[(2R,3S)-2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-3,4-dihydro-2H-chromen-8-yl]-16-[(2R,3R,4R)-2-(3,4-

dihydroxyphenyl)-3,5,7-trihydroxy-3,4-dihydro-2H-chromen-4-yl]-4,12,14-trioxapentacyclo[11.7.1.0^{2,11}.0^{3,8}.0^{15,20}]henicosa-2(11),3(8),9,15,17,19-hexaene-6,9,17,19,21-pentol

- Molecular Formula: C₆₀H₄₈O₂₄ [\[1\]](#)
- Molecular Weight: 1153.0 g/mol [\[1\]](#)
- Exact Mass: 1152.25355239 Da [\[1\]](#)

Spectroscopic Data

Mass Spectrometry (MS)

High-resolution mass spectrometry (HR-MS) is a critical tool for the characterization of complex proanthocyanidins like **Cinnamtannin D2**.

Parameter	Value	Reference
Molecular Formula	C ₆₀ H ₄₈ O ₂₄	[1]
Calculated Exact Mass	1152.25355239	[1]
Observed Ion (Positive Mode)	[M+H] ⁺ , [M+Na] ⁺	Representative
Observed Ion (Negative Mode)	[M-H] ⁻	Representative

Note: The observed ions are representative for this class of compounds and may vary depending on the ionization source and conditions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A complete set of assigned ¹H and ¹³C NMR data for **Cinnamtannin D2** is not readily available in the public domain. The following tables present representative chemical shifts for the key structural units (epicatechin and catechin) that constitute **Cinnamtannin D2**. These values are based on published data for related proanthocyanidins and may vary slightly in the complete structure of **Cinnamtannin D2** due to intermolecular interactions and conformational effects.

Table 2.1: Representative ¹H NMR Chemical Shifts (in ppm)

Proton	Epicatechin Unit	Catechin Unit
H-2	~ 4.8-5.2	~ 4.5-4.9
H-3	~ 4.0-4.4	~ 3.8-4.2
H-4	~ 3.8-4.2	~ 2.5-2.9 (dd)
H-6	~ 5.9-6.1	~ 5.8-6.0
H-8	~ 5.9-6.1	~ 5.8-6.0
H-2'	~ 6.8-7.2	~ 6.7-7.1
H-5'	~ 6.7-7.0	~ 6.6-6.9
H-6'	~ 6.8-7.2	~ 6.7-7.1

Note: Chemical shifts are typically recorded in deuterated solvents such as acetone-d₆, methanol-d₄, or DMSO-d₆. The exact chemical shifts and coupling constants will depend on the solvent and the specific linkages within the tetrameric structure.

Table 2.2: Representative ¹³C NMR Chemical Shifts (in ppm)

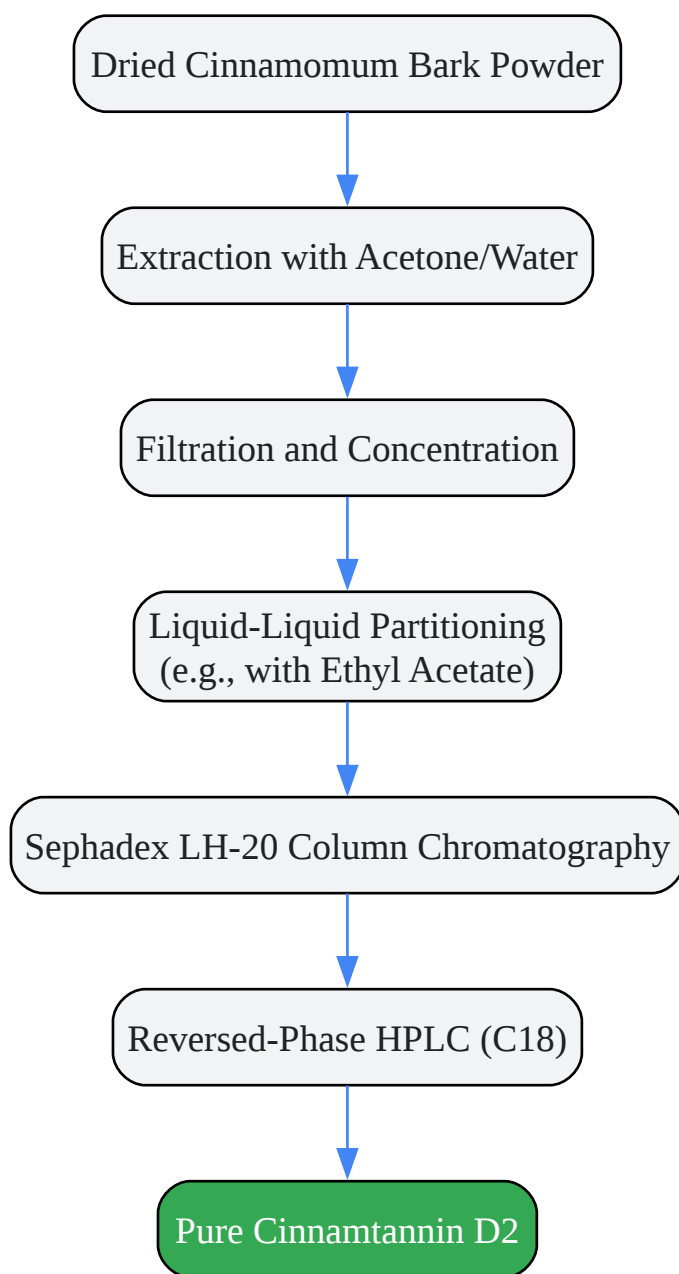
Carbon	Epicatechin Unit	Catechin Unit
C-2	~ 79-82	~ 81-84
C-3	~ 66-69	~ 67-70
C-4	~ 28-32	~ 27-31
C-4a	~ 100-103	~ 99-102
C-5	~ 155-158	~ 154-157
C-6	~ 95-98	~ 94-97
C-7	~ 155-158	~ 154-157
C-8	~ 96-99	~ 95-98
C-8a	~ 154-157	~ 153-156
C-1'	~ 131-133	~ 130-132
C-2'	~ 114-117	~ 113-116
C-3'	~ 144-147	~ 143-146
C-4'	~ 144-147	~ 143-146
C-5'	~ 115-118	~ 114-117
C-6'	~ 118-121	~ 117-120

Note: The chemical shifts for carbons involved in inter-unit linkages (e.g., C4-C8, C2-O-C7) will differ significantly from the monomeric values.

Experimental Protocols

The following sections describe generalized experimental protocols for the isolation and spectroscopic analysis of **Cinnamtannin D2** from plant material, based on established methods for proanthocyanidin research.

Isolation of Cinnamtannin D2



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Caption: General workflow for the isolation of **Cinnamtannin D2**.

- Extraction: Powdered and dried bark of Cinnamomum species is typically extracted with an aqueous organic solvent, such as 70% acetone, at room temperature.
- Concentration and Partitioning: The crude extract is concentrated under reduced pressure to remove the organic solvent. The resulting aqueous suspension is then partitioned against a series of organic solvents of increasing polarity (e.g., hexane, dichloromethane, ethyl

acetate) to remove lipids and other less polar compounds. The proanthocyanidin-rich fraction is typically found in the ethyl acetate layer.

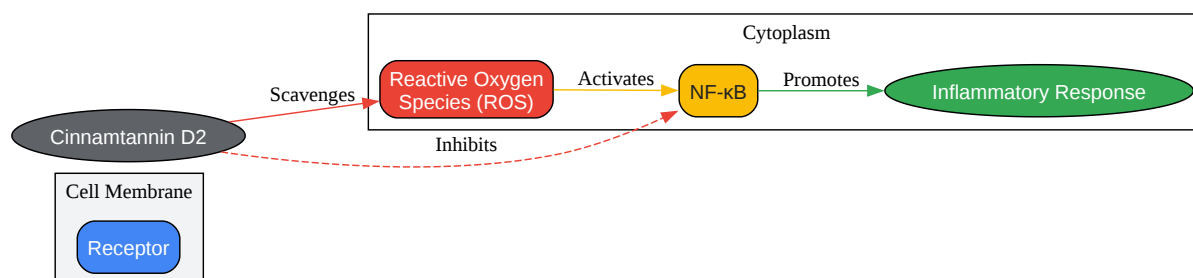
- **Column Chromatography:** The ethyl acetate fraction is subjected to column chromatography on Sephadex LH-20, eluting with a solvent system such as ethanol or methanol. This step separates compounds based on their size and polarity.
- **Preparative HPLC:** Fractions containing oligomeric proanthocyanidins are further purified by preparative reversed-phase high-performance liquid chromatography (RP-HPLC) on a C18 column. A gradient elution with water and acetonitrile or methanol, often with a small amount of acid (e.g., 0.1% formic acid), is used to achieve high purity.

Spectroscopic Analysis

- **Mass Spectrometry:** High-resolution mass spectra are typically acquired using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer. Samples are dissolved in a suitable solvent like methanol or acetonitrile.
- **NMR Spectroscopy:** ^1H , ^{13}C , and 2D NMR (COSY, HSQC, HMBC) spectra are recorded on a high-field NMR spectrometer (e.g., 500 MHz or higher). Samples are dissolved in a deuterated solvent (e.g., acetone- d_6 , methanol- d_4). Chemical shifts are referenced to the residual solvent signals.

Conceptual Signaling Pathway

While specific signaling pathways for **Cinnamtannin D2** have not been fully elucidated, based on the known activities of related proanthocyanidins, a conceptual pathway can be proposed. Many proanthocyanidins exhibit antioxidant and anti-inflammatory properties.



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Caption: Conceptual antioxidant and anti-inflammatory pathway.

Cinnamtannin D2, as a potent antioxidant, is likely to exert its effects by directly scavenging reactive oxygen species (ROS). This reduction in oxidative stress can, in turn, inhibit the activation of pro-inflammatory transcription factors such as NF-κB. The inhibition of the NF-κB signaling cascade would lead to a downregulation of inflammatory gene expression, resulting in an anti-inflammatory response.

Conclusion

Cinnamtannin D2 is a complex natural product with potential for further investigation in drug development. This guide provides a summary of its known spectroscopic properties and outlines standard methodologies for its study. The lack of a complete public NMR dataset highlights the need for further research to fully characterize this and other related proanthocyanidins. The proposed conceptual signaling pathway provides a framework for future studies into its biological mechanisms of action.

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References

- [1. Research Portal \[iro.uiowa.edu\]](#)
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